

# Ethyl 5-aminoindoline-1-carboxylate chemical structure and IUPAC name

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## Compound of Interest

Compound Name: Ethyl 5-aminoindoline-1-carboxylate

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## In-Depth Technical Guide: Ethyl 5-aminoindoline-1-carboxylate

For researchers, scientists, and professionals in drug development, a precise understanding of molecular structures and nomenclature is paramount. This guide provides a detailed overview of **Ethyl 5-aminoindoline-1-carboxylate**, a heterocyclic compound of interest in medicinal chemistry.

## Chemical Structure and Nomenclature

IUPAC Name: Ethyl 5-amino-2,3-dihydro-1H-indole-1-carboxylate[1]

Synonyms: **Ethyl 5-aminoindoline-1-carboxylate**

CAS Number: 1193390-54-3 (for the hydrochloride salt)[1]

The molecular structure of **Ethyl 5-aminoindoline-1-carboxylate** is characterized by a bicyclic indoline core. The indoline moiety is a saturated analog of indole, where the C2-C3 double bond of the pyrrole ring is reduced. Key structural features include:

- Indoline Ring System: A fused benzene and pyrrolidine ring.
- Amino Group: An -NH<sub>2</sub> group substituted at the 5th position of the benzene ring.

- Ethyl Carboxylate Group: An ethyl ester (-COOCH<sub>2</sub>CH<sub>3</sub>) attached to the nitrogen atom (position 1) of the pyrrolidine ring.

This arrangement of functional groups provides a scaffold for further chemical modifications, making it a versatile building block in the synthesis of more complex molecules.

## Tabulated Molecular Data

Property	Value
Molecular Formula	C <sub>11</sub> H <sub>14</sub> N <sub>2</sub> O <sub>2</sub>
IUPAC Name	Ethyl 5-amino-2,3-dihydro-1H-indole-1-carboxylate
CAS Number	1193390-54-3 (hydrochloride)

## Logical Representation of the Chemical Structure

The following diagram illustrates the connectivity of the atoms within **Ethyl 5-aminoindoline-1-carboxylate**.

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## References

- 1. 1193390-54-3|Ethyl 5-amino-2,3-dihydro-1H-indole-1-carboxylate hydrochloride|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [Ethyl 5-aminoindoline-1-carboxylate chemical structure and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1517544#ethyl-5-aminoindoline-1-carboxylate-chemical-structure-and-iupac-name]

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